

"1-(3-Aminophenyl)imidazolidin-2-one" chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1-(3-Aminophenyl)imidazolidin-2-one

Cat. No.: B1291180

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Technical Guide: 1-(3-Aminophenyl)imidazolidin-2-one

An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity **1-(3-Aminophenyl)imidazolidin-2-one**, including its chemical structure, identifiers, and physicochemical properties. Due to the limited availability of specific experimental data for this compound in peer-reviewed literature, this document also presents general methodologies for the synthesis of the imidazolidin-2-one scaffold and discusses the broad biological significance of this chemical class, providing context for its potential applications in research and drug development.

Compound Identification and Chemical Structure

1-(3-Aminophenyl)imidazolidin-2-one is a heterocyclic organic compound featuring a phenyl group substituted with an amine at the meta-position, which is in turn attached to an imidazolidin-2-one ring. The imidazolidin-2-one moiety is a five-membered ring containing two nitrogen atoms and a carbonyl group.

IUPAC Name: **1-(3-Aminophenyl)imidazolidin-2-one**

Synonyms: 1-(3-aminophenyl)-2-imidazolidinone

Chemical Structure:

The structure is characterized by a saturated five-membered urea ring linked to an aniline moiety.

Physicochemical and Identification Data

The following table summarizes key quantitative data and identifiers for **1-(3-Aminophenyl)imidazolidin-2-one**, compiled from chemical supplier databases.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ N ₃ O	[1]
Molecular Weight	177.20 g/mol	[1]
CAS Number	938459-14-4	[1]
MDL Number	MFCD09055391	
Physical Form	Solid	
Purity	≥95%	
InChI Key	BPKSYMQSNOQBGA-UHFFFAOYSA-N	
SMILES String	<chem>Nc1cccc(c1)N2CCNC2=O</chem>	
Storage Temperature	Room temperature, under inert atmosphere, keep in dark place	

Synthesis of the Imidazolidin-2-one Scaffold

While a specific, detailed experimental protocol for the synthesis of **1-(3-Aminophenyl)imidazolidin-2-one** is not readily available in the cited literature, the imidazolidin-2-one core can be constructed through several established synthetic routes.[\[2\]](#)

One of the most direct methods involves the cyclization of a 1,2-diamine with a carbonylating agent.^{[2][3]}

This protocol is a representative example for the synthesis of an N-substituted imidazolidin-2-one from a corresponding N-substituted ethylenediamine derivative.

1. Materials:

- N-substituted-1,2-ethanediamine
- Carbonyldiimidazole (CDI) or similar phosgene equivalent (e.g., triphosgene)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Inert atmosphere (Nitrogen or Argon)

2. Procedure:

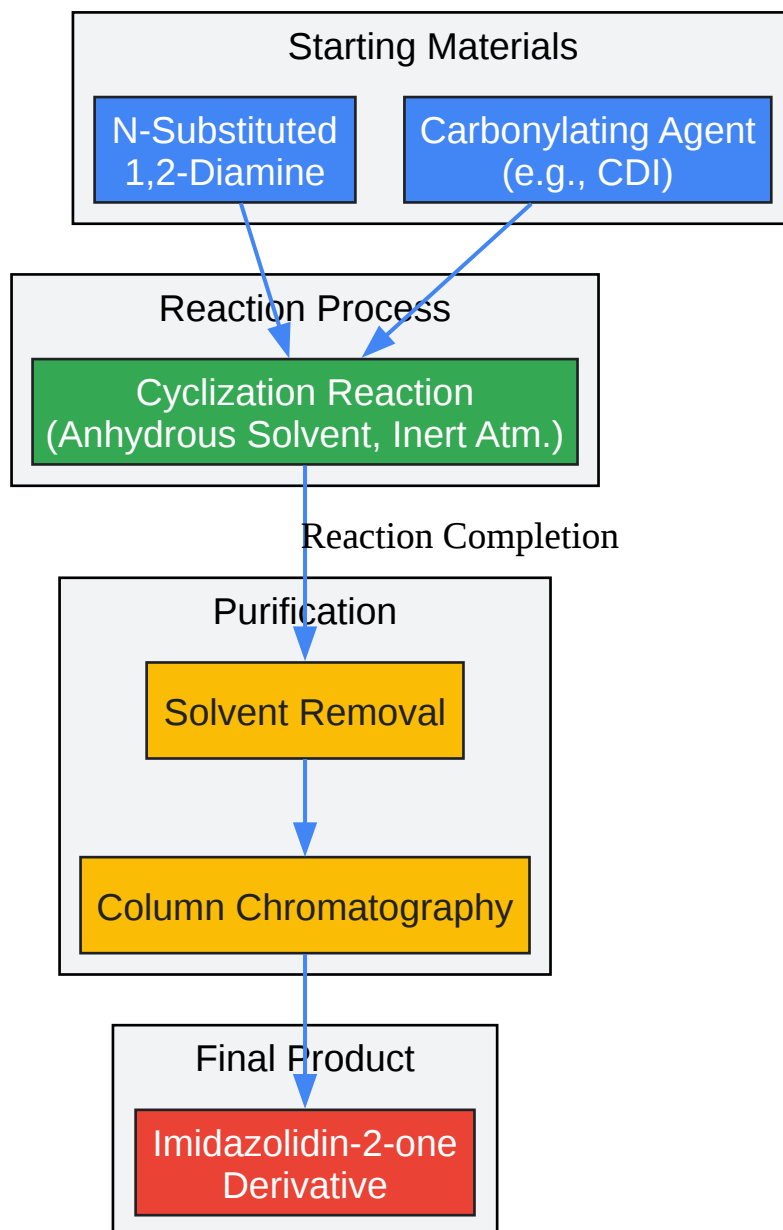
- To a solution of the N-substituted-1,2-ethanediamine (1.0 equivalent) in anhydrous THF under a nitrogen atmosphere, add carbonyldiimidazole (1.1 equivalents) portion-wise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel, eluting with an appropriate solvent system (e.g., ethyl acetate/hexane) to yield the desired 1-substituted-imidazolidin-2-one.

3. Characterization:

- Confirm the structure of the product using spectroscopic methods such as ¹H-NMR, ¹³C-NMR, and Mass Spectrometry.

Below is a generalized workflow for the synthesis of the imidazolidin-2-one scaffold.

General Synthesis Workflow for Imidazolidin-2-one



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General synthesis workflow for imidazolidin-2-ones.

Biological and Pharmacological Context

The imidazolidin-2-one scaffold is a privileged structure in medicinal chemistry, appearing as a core component in numerous biologically active compounds and FDA-approved drugs.[3] Its derivatives have demonstrated a wide spectrum of pharmacological activities.

Biological Activity	Examples of Imidazolidin-2-one Derivatives	Reference
Anticancer	Derivatives showing cytotoxic effects against liver, breast, and other cancer cell lines.	[3][4]
Antiviral	CCR5 receptor antagonists developed for potential HIV treatment.	[4]
Antimicrobial	Compounds effective against multidrug-resistant bacteria, both Gram-positive and Gram-negative.	[4]
Enzyme Inhibition	Inhibition of acetylcholinesterase and butyrylcholinesterase for potential Alzheimer's treatment.	[5]
Antioxidant	Various imidazolidine derivatives have been reported to exhibit antioxidant properties.	[4]

Given its structure as an aniline derivative of the imidazolidin-2-one core, **1-(3-Aminophenyl)imidazolidin-2-one** serves as a versatile chemical building block. The primary amine on the phenyl ring provides a reactive handle for further chemical modification, allowing for the synthesis of a diverse library of more complex molecules for screening in drug discovery programs.

Safety Information

Based on available supplier data, **1-(3-Aminophenyl)imidazolidin-2-one** is classified with the following hazards.

Hazard Information	Details	Reference
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)	
Precautionary Statements	P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	

Users should consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical and use appropriate personal protective equipment (PPE).

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References

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